

# "N-(Hydroxyacetyl)-L-alanine CAS number and molecular structure"

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## Compound of Interest

Compound Name: *N-(Hydroxyacetyl)-L-alanine*

Cat. No.: B15442433

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## An In-Depth Technical Guide to N-Acylated Alanine Derivatives

A-Level Heading: A Comprehensive Analysis of **N-(Hydroxyacetyl)-L-alanine** and its Analogue, N-Acetyl-L-alanine

B-Level Heading: Introduction

This technical guide is intended for researchers, scientists, and professionals in drug development, providing a detailed overview of N-acylated alanine derivatives. The primary focus of this document was to be **N-(Hydroxyacetyl)-L-alanine**. However, extensive searches for this specific compound have yielded no readily available information regarding its CAS number, molecular structure, or any associated experimental data in public chemical databases.

Therefore, this guide will instead provide a comprehensive overview of the closely related and well-documented analogue, N-Acetyl-L-alanine. This information is presented as a valuable point of reference for researchers interested in the physicochemical and biological properties of N-acylated amino acids. Additionally, brief details for another related compound, N-glycyl-L-alanine, are provided for broader context.

B-Level Heading: Core Compound Profile: N-Acetyl-L-alanine

N-Acetyl-L-alanine is the N-acetylated form of the nonessential amino acid L-alanine and is considered an active endogenous metabolite.[1] It is classified as an N-acyl-L-alpha-amino acid, which are compounds containing an alpha-amino acid with an acyl group at its terminal nitrogen atom.[2]

#### C-Level Heading: Physicochemical Properties

The key physicochemical properties of N-Acetyl-L-alanine are summarized in the table below, providing a clear reference for experimental design and computational modeling.

Property	Value	Source
CAS Number	97-69-8	[3][4][5]
Molecular Formula	C5H9NO3	[4][5][6]
Molecular Weight	131.13 g/mol	[4][6]
IUPAC Name	(2S)-2-acetamidopropanoic acid	[2][7]
Melting Point	125 °C	[4]
Appearance	White Powder/Crystals	[6]
Solubility	Soluble in Water	[3]
SMILES	<chem>CC(=O)N--INVALID-LINK--C(=O)O</chem>	[6]
InChI Key	KTHDTJVBEPMMGL-VKHYMYHEASA-N	[6][7]

#### C-Level Heading: Molecular Structure

The molecular structure of N-Acetyl-L-alanine consists of an L-alanine core with an acetyl group attached to the alpha-amino group. This modification alters the polarity and reactivity of the amino acid.

#### B-Level Heading: Biological Significance and Applications

N-Acetyl-L-alanine has been identified as a human and *Saccharomyces cerevisiae* metabolite. [8] Its biological roles are diverse, and it has been implicated in several physiological and pathological processes.

#### C-Level Heading: Role in Metabolism and Disease

Elevated urinary levels of N-acetyl-L-alanine are associated with mutations in the gene encoding aminoacylase-1 (ACY1), an enzyme involved in the hydrolysis of N-acetylated proteins.[3] Furthermore, decreased brain levels of N-acetyl-L-alanine have been observed in a rat model of diabetic neuropathic pain.[3] In the context of immunology, it has been shown to dysregulate human natural killer cell responses to *Mycobacterium tuberculosis* infection.[3]

#### C-Level Heading: Utility in Peptide Synthesis

In synthetic chemistry, N-Acetyl-L-alanine is utilized as a protected or modified amino acid in solid-phase peptide synthesis (SPPS) and solution-phase synthesis.[9] The N-terminal acetyl group acts as a protecting group, preventing unwanted reactions at the amino terminus during the elongation of the peptide chain.[9] This acetylation can also enhance the stability of the resulting peptide by protecting it from certain enzymatic degradation pathways, thereby extending its biological half-life.[9]

#### B-Level Heading: Experimental Protocols

While specific experimental protocols for **N-(Hydroxyacetyl)-L-alanine** are unavailable, a general procedure for the synthesis of a related compound, N-acetyl-N-methyl-L-alanine methyl ester, is described below. This can serve as a methodological reference for the N-acetylation of amino acid derivatives.

#### C-Level Heading: Synthesis of N-acetyl-N-methyl-L-alanine methyl ester

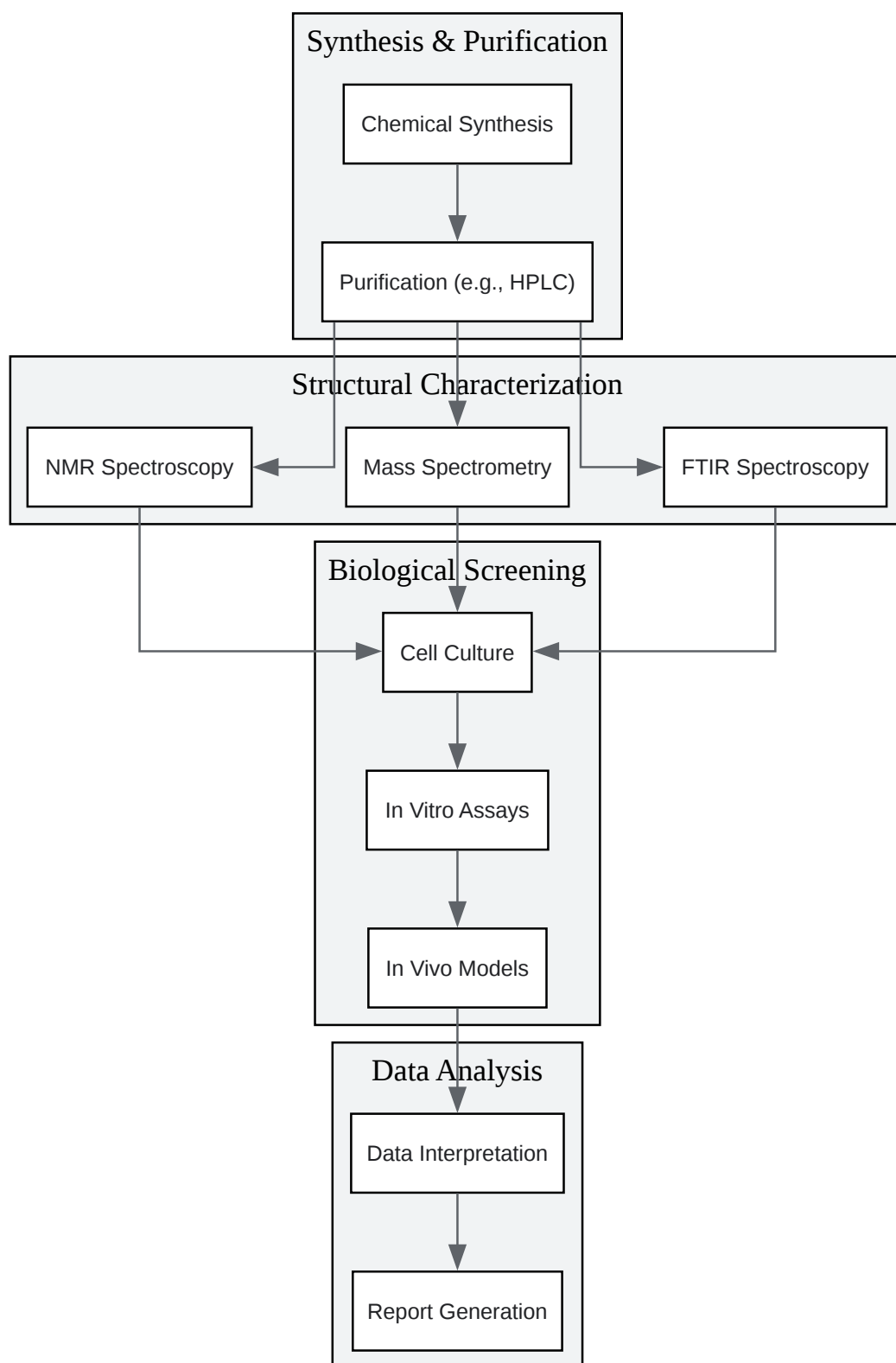
This protocol describes the acetylation of N-methyl-L-alanine methyl ester hydrochloride using acetic anhydride and triethylamine.

- Materials:
  - N-methyl-L-alanine methyl ester hydrochloride

- Chloroform
- Acetic anhydride
- Triethylamine
- Water
- Sodium hydrogen carbonate
- Ethyl acetate
- Procedure:
  - Dissolve 33.7 g (0.22 mole) of N-methyl-L-alanine methyl ester hydrochloride in 300 ml of chloroform.
  - Add 65 ml of acetic anhydride and 110 ml of triethylamine to the solution.
  - Allow the mixture to stand at room temperature for 24 hours.
  - Decompose the excess acetic anhydride with water and neutralize the mixture with sodium hydrogen carbonate.
  - Separate the chloroform layer and extract the aqueous layer with ethyl acetate (120 ml x 5).
  - Combine the chloroform and ethyl acetate layers and concentrate under reduced pressure to obtain a brown oil.
  - Dissolve the oil in chloroform, wash with aqueous sodium hydrogen carbonate, and concentrate under reduced pressure to yield N-acetyl-N-methyl-L-alanine methyl ester.<sup>[10]</sup>

#### B-Level Heading: Logical Workflow for Compound Analysis

The following diagram illustrates a typical workflow for the characterization and biological screening of a novel N-acylated amino acid derivative.



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